

Spectroscopic Analysis of 2-Aminomethyl-18-crown-6: A Technical Guide

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Compound of Interest

Compound Name: 2-Aminomethyl-18-crown-6

CAS No.: 83585-61-9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic analysis of **2-Aminomethyl-18-crown-6**, a significant macrocyclic polyether in coordination chemistry and drug delivery systems.^[1] This document details the expected data from key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS)—and provides comprehensive experimental protocols for obtaining this data.

Introduction

2-Aminomethyl-18-crown-6 is a derivative of the well-known 18-crown-6, featuring a primary amine functional group attached to the macrocyclic ring. This modification allows for further functionalization and covalent attachment to other molecules, making it a versatile building block in supramolecular chemistry and materials science. Its ability to selectively bind cations, particularly alkali metals, is central to its applications in ion transport and as a phase-transfer catalyst.^[1] This guide focuses on the essential spectroscopic techniques used to verify the structure and purity of this compound.

Spectroscopic Data

A thorough spectroscopic analysis is crucial for the unambiguous identification and characterization of **2-Aminomethyl-18-crown-6**. The following sections summarize the expected quantitative data from ^1H NMR, ^{13}C NMR, FTIR, and Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the molecular structure of **2-Aminomethyl-18-crown-6** in solution.

^1H NMR Spectroscopy: The proton NMR spectrum provides information on the chemical environment of each hydrogen atom in the molecule. A representative ^1H NMR spectrum of **2-Aminomethyl-18-crown-6** is available in scientific literature.^[2]

Table 1: Predicted ^1H NMR Spectroscopic Data for **2-Aminomethyl-18-crown-6**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.65 - 3.50	m	23H	-O-CH ₂ -CH ₂ -O- and -O-CH-
~2.75	m	2H	-CH ₂ -NH ₂
~1.5 - 2.0 (variable)	br s	2H	-NH ₂

Note: Predicted values are based on typical chemical shifts for similar crown ethers and amines. The broad multiplet for the crown ether protons arises from the complex coupling and dynamic nature of the macrocycle. The chemical shift of the amine protons is highly dependent on solvent and concentration.

^{13}C NMR Spectroscopy: The carbon-13 NMR spectrum reveals the number of chemically distinct carbon atoms. For the parent 18-crown-6, a single peak is observed around 70 ppm due to the high symmetry of the molecule. The introduction of the aminomethyl group in **2-Aminomethyl-18-crown-6** breaks this symmetry, leading to a more complex spectrum.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **2-Aminomethyl-18-crown-6**

Chemical Shift (δ) ppm	Assignment
~78	-O-CH-CH ₂ -NH ₂
~71-69	-O-CH ₂ -CH ₂ -O- (crown ether carbons)
~45	-CH ₂ -NH ₂

Note: Predicted values are based on typical chemical shifts for substituted crown ethers and alkylamines.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by their characteristic vibrational frequencies.

Table 3: Predicted FTIR Spectroscopic Data for **2-Aminomethyl-18-crown-6**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3380 - 3250	Medium, Broad	N-H stretching (primary amine)
2950 - 2850	Strong	C-H stretching (aliphatic)
1650 - 1580	Medium	N-H bending (scissoring)
1470 - 1440	Medium	C-H bending (scissoring)
1150 - 1050	Strong	C-O-C stretching (ether)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, confirming its identity. For **2-Aminomethyl-18-crown-6**, with a molecular formula of C₁₃H₂₇NO₆, the expected monoisotopic mass is approximately 293.1838 amu.

Table 4: Predicted Mass Spectrometry Data for **2-Aminomethyl-18-crown-6**

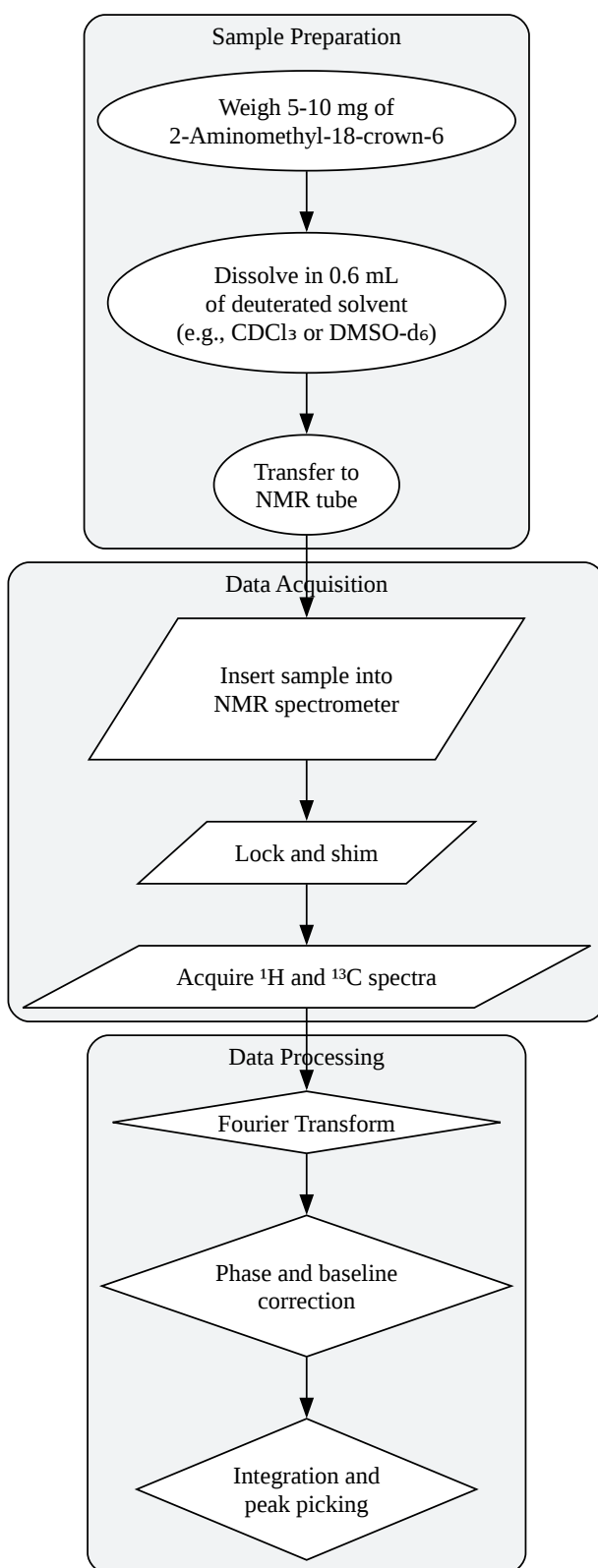
m/z	Ion
294.1911	$[M+H]^+$
316.1730	$[M+Na]^+$
263.1598	$[M-CH_2NH_2]^+$

Note: The fragmentation pattern will depend on the ionization technique used. Electrospray ionization (ESI) is expected to produce prominent protonated and sodiated molecular ions.

Experimental Protocols

Detailed methodologies for the spectroscopic analysis of **2-Aminomethyl-18-crown-6** are provided below. These protocols are designed to yield high-quality data for structural confirmation and purity assessment.

NMR Spectroscopy



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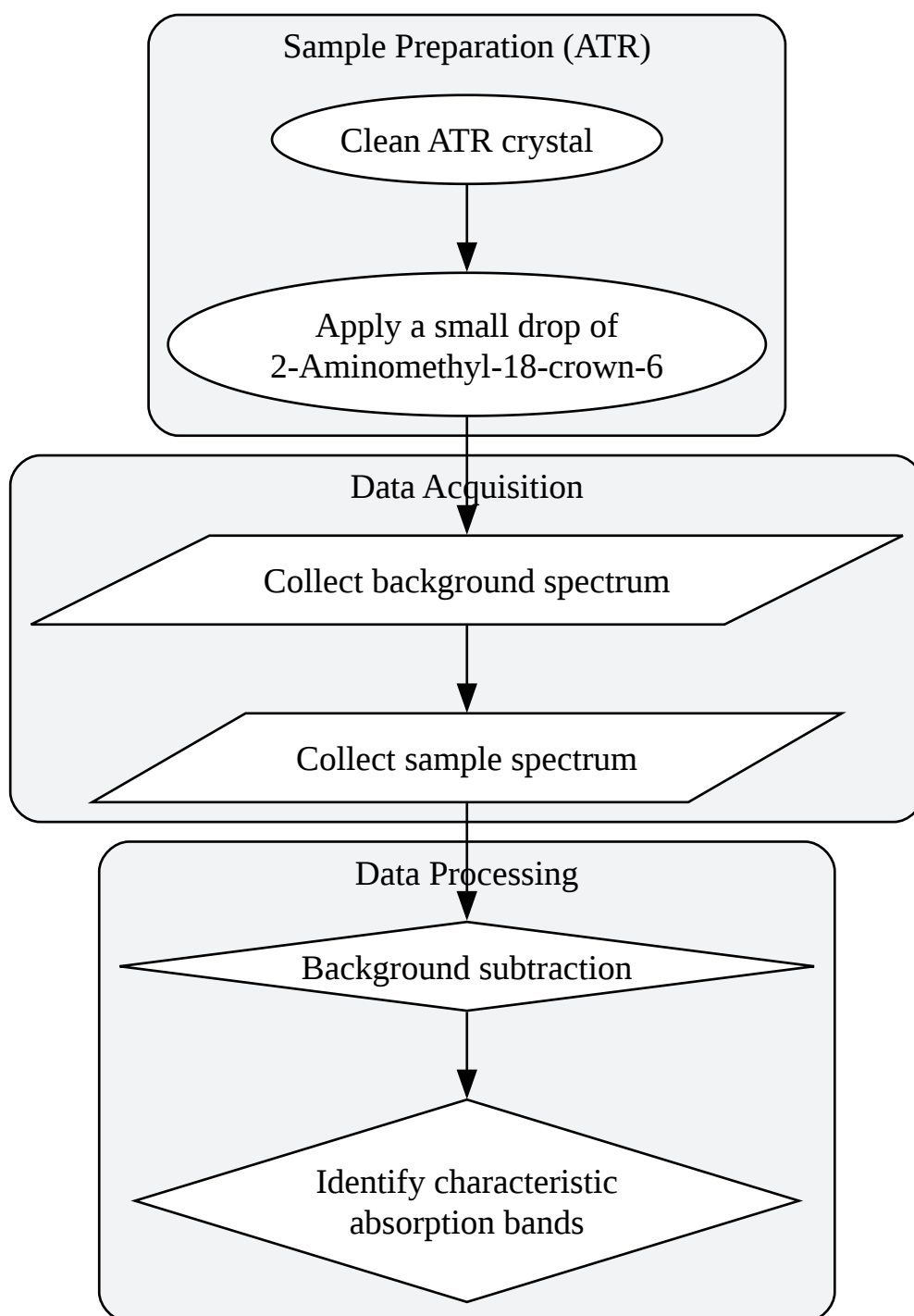
Figure 1: Experimental workflow for NMR spectroscopy.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **2-Aminomethyl-18-crown-6** into a clean, dry vial.
 - Add approximately 0.6 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl_3 , or dimethyl sulfoxide-d₆, DMSO-d_6).
 - Gently agitate the vial to ensure complete dissolution. The compound is a viscous liquid, so thorough mixing is important.[\[1\]](#)
 - Using a Pasteur pipette, transfer the solution into a clean 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
 - Acquire the ^1H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to the ^1H spectrum due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decays (FIDs) to obtain the frequency-domain spectra.
 - Perform phase correction and baseline correction on both the ^1H and ^{13}C spectra.
 - Integrate the signals in the ^1H spectrum to determine the relative number of protons.

- Identify the chemical shifts of the peaks in both spectra by referencing to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

FTIR Spectroscopy



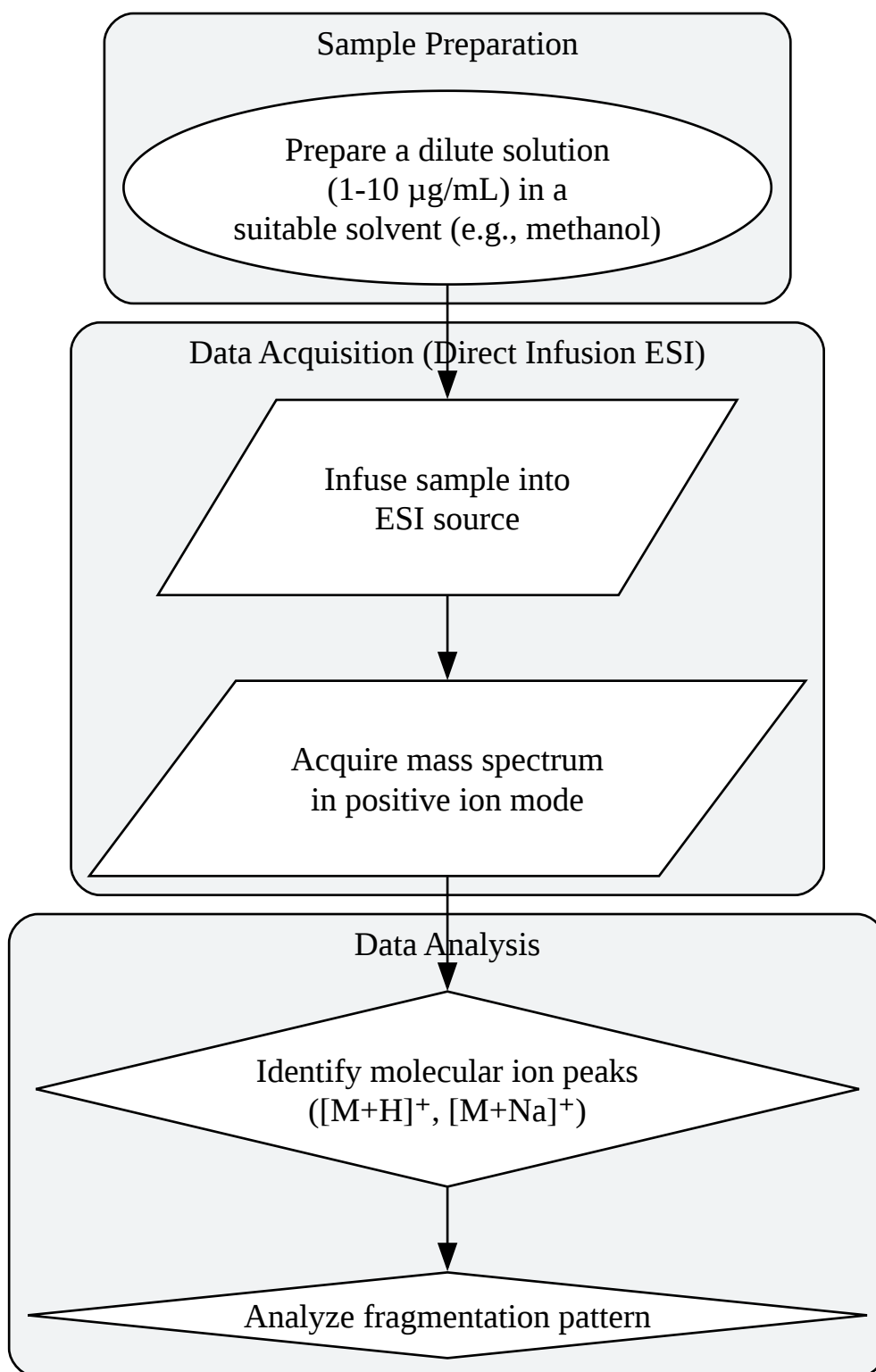
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Figure 2: Experimental workflow for ATR-FTIR spectroscopy.

Protocol (Attenuated Total Reflectance - ATR):

- Sample Preparation:
 - Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Place a small drop of the viscous **2-Aminomethyl-18-crown-6** liquid directly onto the center of the ATR crystal.
- Instrument Setup and Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove contributions from atmospheric water and carbon dioxide.
 - Lower the ATR press to ensure good contact between the sample and the crystal.
 - Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
 - The instrument software will automatically subtract the background spectrum from the sample spectrum.
 - Identify the wavenumbers of the major absorption bands and correlate them with the expected functional groups.

Mass Spectrometry



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Figure 3: Experimental workflow for ESI-Mass Spectrometry.

Protocol (Electrospray Ionization - ESI):

- Sample Preparation:
 - Prepare a stock solution of **2-Aminomethyl-18-crown-6** in a volatile solvent such as methanol or acetonitrile at a concentration of approximately 1 mg/mL.
 - Dilute the stock solution to a final concentration of 1-10 µg/mL with the same solvent. A small amount of formic acid (0.1%) can be added to the final solution to promote protonation.
- Instrument Setup and Data Acquisition:
 - Set up the mass spectrometer for direct infusion analysis in positive ion mode.
 - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min) using a syringe pump.
 - Optimize the ESI source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to maximize the signal intensity of the molecular ion.
 - Acquire the mass spectrum over an appropriate m/z range (e.g., 100-500 amu).
- Data Analysis:
 - Identify the peaks corresponding to the protonated molecule $[M+H]^+$ and any common adducts, such as the sodium adduct $[M+Na]^+$.
 - If fragmentation is observed in the source or through tandem MS (MS/MS) experiments, analyze the fragment ions to further confirm the structure.

Conclusion

The spectroscopic techniques of NMR, FTIR, and Mass Spectrometry provide a comprehensive characterization of **2-Aminomethyl-18-crown-6**. The data and protocols presented in this guide serve as a valuable resource for researchers and professionals working with this versatile molecule, ensuring its correct identification and quality control in various applications, from fundamental research to drug development.

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References

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
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